

Optimizing Prohexadione spray solution pH for better absorption

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B163171

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Technical Support Center: Prohexadione Application

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the use of **Prohexadione**, with a specific focus on the impact of spray solution pH on its absorption and efficacy.

Frequently Asked Questions (FAQs)

Q1: What is the active form of **Prohexadione** and how does the spray solution pH affect it?

A1: The stable form of the product is **Prohexadione**-calcium. However, for the plant to absorb it, it needs to be in its active free acid form, **prohexadione**. The release of the active acid form from the calcium salt is facilitated in an aqueous spray solution. An acidic environment helps to keep the **prohexadione** molecule in a non-dissociated form, which is crucial for its permeation through the plant's membranes to reach its cellular target.^{[1][2]}

Q2: What is the recommended pH for a **Prohexadione** spray solution?

A2: While specific optimal pH can vary based on the plant species and water hardness, a slightly acidic pH is generally recommended to enhance the uptake of **Prohexadione**.^[1] In some studies, a pH of 4.5 has been used effectively.^[1] However, it's important to note that in

certain experiments on apple trees, adjusting the pH to 4 or 9 did not significantly affect efficacy when ammonium sulfate was also used as an adjuvant.[\[3\]](#)

Q3: How does water hardness, particularly calcium content, affect the performance of **Prohexadione** spray?

A3: Water that is high in calcium salts ("hard water") can negatively impact the effectiveness of **Prohexadione**-calcium. The presence of free calcium ions in the spray solution can cause the **Prohexadione**-calcium to precipitate, clogging nozzles and reducing the amount of active ingredient available for absorption by the plant.

Q4: What is the role of ammonium sulfate (AMS) as an adjuvant in **Prohexadione** spray solutions?

A4: Ammonium sulfate (AMS) is recommended as a water conditioner, especially when using hard water. AMS binds with the calcium ions in the water, forming calcium sulfate (gypsum). This process releases the active **prohexadione** acid, making it available for uptake by the plant. The ammonium ions from AMS can also enhance the foliar absorption of the active ingredient.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Reduced efficacy or lack of plant response	1. Improper pH of the spray solution: The pH may be too high (alkaline), reducing the availability of the active prohexadione acid. 2. Hard water interference: High levels of calcium in the water can bind with the Prohexadione-calcium, reducing its effectiveness. 3. Incorrect timing of application: Application timing in relation to the plant's growth stage is crucial for optimal results.	1. Adjust the pH: Lower the pH of the spray solution to a slightly acidic range (e.g., 4.5-6.0) using a suitable buffer. 2. Use a water conditioner: Add ammonium sulfate (AMS) to the spray tank, especially if the water source is known to be hard. 3. Consult application guidelines: Ensure the application is timed according to the recommended phenological stage of the target plant.
Precipitate formation in the spray tank	1. Interaction with hard water: High concentrations of calcium or magnesium in the water can cause Prohexadione-calcium to precipitate out of the solution. 2. Incompatible tank mix partners: Mixing Prohexadione-calcium with certain foliar nutrient sprays, especially those containing free calcium, can lead to precipitation.	1. Pre-condition the water: Add ammonium sulfate (AMS) to the tank and ensure it is fully dissolved before adding the Prohexadione-calcium. 2. Check compatibility: Avoid tank-mixing Prohexadione-calcium with foliar fertilizers containing free calcium. Chelated calcium formulations may be more compatible, but a jar test is always recommended.
Inconsistent results between experiments	1. Variability in water quality: Using water from different sources with varying pH and hardness can lead to inconsistent results. 2. Differences in adjuvant use: The type and concentration of	1. Standardize water source: Use deionized or distilled water for preparing solutions in a research setting, or consistently use a water conditioner like AMS if using tap water. 2. Maintain consistent adjuvant protocol:

adjuvants can significantly impact uptake and efficacy.

Use the same type and concentration of adjuvants, such as a non-ionic surfactant and AMS, across all experiments.

Data Presentation

Table 1: Effect of Spray Solution pH on **Prohexadione** Efficacy in Sweet Cherry Trees

Treatment	Shoot Length Reduction	Internode Length Reduction
Control (No Pro-Ca)	-	-
Pro-Ca in pH 6.0 Buffer	Significant	Significant
Pro-Ca in pH 4.5 Buffer	Significant	Significant

Source: Adapted from a study on sweet cherry trees. While both pH levels were effective, acidic conditions are generally favored for improved uptake.

Table 2: Recommended Adjuvants for **Prohexadione** Spray Solutions

Adjuvant	Purpose	Recommended Use
Ammonium Sulfate (AMS)	Water conditioner	To counteract the negative effects of hard water (high in calcium and magnesium).
Non-ionic Surfactant (NIS)	Wetting agent	To improve spray coverage and adhesion to the leaf surface.
Crop Oil Concentrate (COC)	Penetrant	To enhance the penetration of the active ingredient through the leaf cuticle.
Urea Ammonium Nitrate (UAN)	Enhances uptake	Suggested to increase the foliar uptake of Prohexadione-calcium.

Experimental Protocols

Protocol 1: Preparation of a pH-Adjusted **Prohexadione** Spray Solution

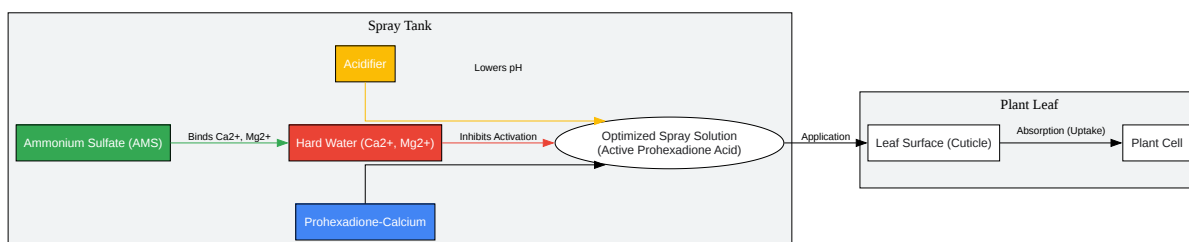
- **Water Quality Assessment:** Before preparing the solution, determine the pH and hardness (calcium and magnesium content) of the water source.
- **Water Conditioning (if necessary):** If the water is hard, add ammonium sulfate (AMS) at a recommended rate (e.g., 1-2% w/v) to the spray tank. Agitate until the AMS is completely dissolved.
- **Prohexadione-calcium Addition:** Weigh the required amount of **Prohexadione**-calcium and add it to the tank. Continue agitation to ensure it is fully dispersed.
- **pH Measurement and Adjustment:** Measure the pH of the solution using a calibrated pH meter. If the pH is above the desired range (e.g., > 6.5), slowly add a suitable acidifying agent (e.g., citric acid-based buffer) while continuously monitoring the pH until the target pH (e.g., 4.5-5.5) is reached.

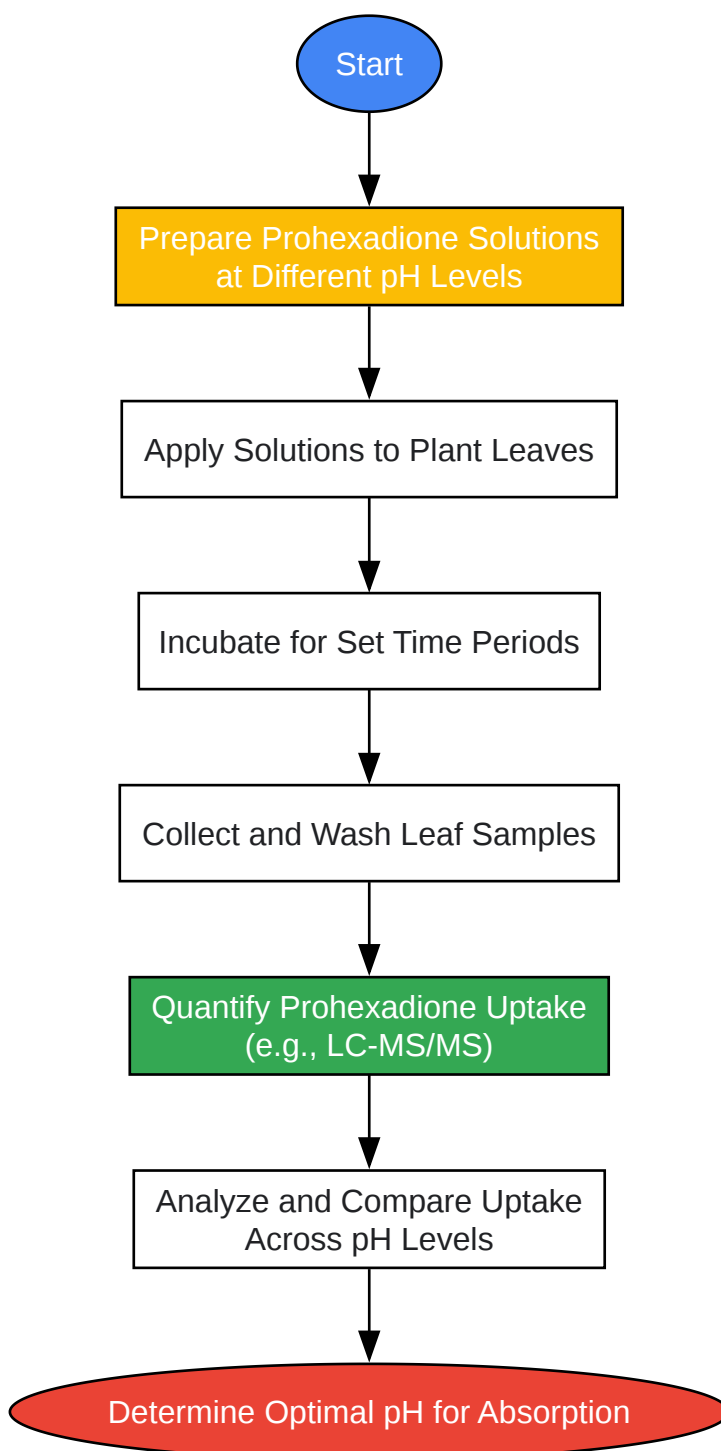
- **Adjuvant Addition:** Add a non-ionic surfactant (NIS) at the recommended concentration (e.g., 0.1% v/v) to the solution.
- **Final Agitation:** Agitate the final solution for at least 5-10 minutes to ensure homogeneity before application.

Protocol 2: Leaf Uptake Experiment to Evaluate the Effect of pH

- **Plant Material:** Select healthy, uniform plants of the target species with fully expanded young leaves.
- **Solution Preparation:** Prepare **Prohexadione**-calcium solutions at different pH levels (e.g., 4.0, 5.5, 7.0, 8.5) as described in Protocol 1. Include a fluorescent tracer in each solution to visualize and quantify uptake.
- **Application:** Apply a small, known volume of each test solution to a specific area on the adaxial (upper) surface of the leaves.
- **Incubation:** Place the treated plants in a controlled environment with consistent light and temperature for a set period (e.g., 2, 6, 12, and 24 hours).
- **Sample Collection and Washing:** At each time point, excise the treated leaves. Thoroughly wash the leaf surface with a mild detergent solution to remove any unabsorbed residue.
- **Quantification of Uptake:**
 - **Method A (Fluorescence):** Measure the fluorescence of the leaf wash solution and the remaining fluorescence on the leaf surface using a fluorometer. The amount of uptake can be calculated by the difference.
 - **Method B (LC-MS/MS):** Extract the **Prohexadione** from the leaf tissue and analyze the concentration using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).
- **Data Analysis:** Compare the amount of **Prohexadione** absorbed at each pH level and time point to determine the optimal pH for absorption.

Visualizations





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